

A Comparative Purity Analysis of Commercial 1-Methyl-4-(4-nitrophenyl)piperazine

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Compound of Interest

Compound Name: 1-Methyl-4-(4-nitrophenyl)piperazine

Cat. No.: B098782

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This guide provides a comparative benchmark of the purity of commercially available **1-Methyl-4-(4-nitrophenyl)piperazine**, a crucial reagent in pharmaceutical research and development. Due to the varied and sometimes unverified purity claims from different suppliers, this document outlines a robust analytical methodology for independent verification. The provided experimental data and protocols are essential for ensuring the quality and reproducibility of scientific research.

Commercial Purity Overview

A review of various chemical suppliers reveals that the stated purity of **1-Methyl-4-(4-nitrophenyl)piperazine** typically ranges from 98% to 99%.^{[1][2]} However, it is critical to note that some major distributors, such as Sigma-Aldrich, explicitly state that they do not collect analytical data for this product and place the responsibility of confirming purity on the buyer.^[3] This underscores the importance of in-house quality control for this compound.

Supplier/Source	Stated Purity	Notes
Qingdao RENAS Polymer Material Co., Ltd.	99%	As listed on ChemicalBook.[1]
Career Henan Chemical Co.	98%	As listed on ChemicalBook.[1]
Indagoo	98%	As listed on CymitQuimica.[2]
Sigma-Aldrich	Not Specified	Buyer assumes responsibility to confirm product identity and/or purity.[3]

Potential Impurities

Based on the common synthesis route, which involves the reaction of 1-methylpiperazine with 1-fluoro-4-nitrobenzene, potential impurities could include unreacted starting materials.[4] Furthermore, a critical class of potential impurities are N-nitrosamines, such as 1-methyl-4-nitrosopiperazine (MNP). These can form from the secondary amine moiety of the piperazine ring and are often genotoxic.[5][6][7] The presence of such impurities, even at trace levels, can significantly impact experimental outcomes.

Experimental Protocols for Purity Determination

A highly sensitive and specific Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method is recommended for the accurate determination of **1-Methyl-4-(4-nitrophenyl)piperazine** purity and the identification of potential impurities. The following protocol is adapted from established methods for analyzing related compounds.[5][8][9]

Sample Preparation

- **Standard Stock Solution:** Accurately weigh approximately 10 mg of **1-Methyl-4-(4-nitrophenyl)piperazine** reference standard and dissolve in 10 mL of methanol to prepare a stock solution.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with methanol to concentrations ranging from 0.5 ng/mL to 100 ng/mL.

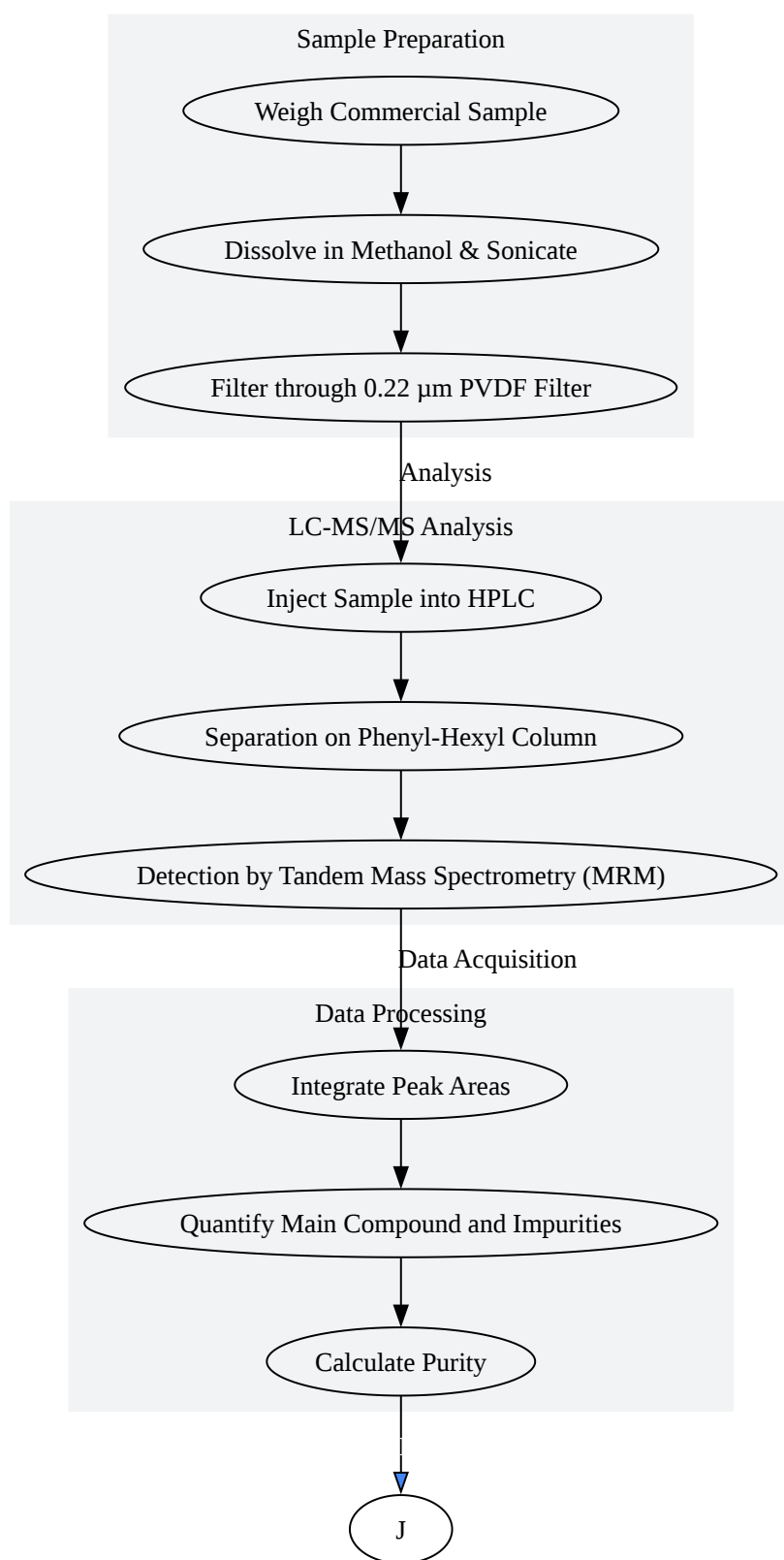
- **Sample Solution:** Accurately weigh about 10 mg of the commercial **1-Methyl-4-(4-nitrophenyl)piperazine** sample, dissolve in 10 mL of methanol, and sonicate for 10 minutes. Filter the solution through a 0.22 µm PVDF membrane filter before analysis.

LC-MS/MS Instrumentation and Conditions

- **Liquid Chromatograph:** A high-performance liquid chromatography (HPLC) system.
- **Mass Spectrometer:** A triple quadrupole tandem mass spectrometer.
- **Ion Source:** Electrospray Ionization (ESI) in positive ion mode.
- **Column:** A Phenyl-Hexyl column (e.g., 2.7 µm, 4.6 mm i.d. × 10 cm) or equivalent.[\[8\]](#)
- **Mobile Phase A:** 10 mM ammonium formate in deionized water, pH adjusted to 9.0 with ammonium hydroxide.[\[8\]](#)[\[9\]](#)
- **Mobile Phase B:** Methanol.[\[8\]](#)
- **Gradient Elution:** A suitable gradient program to ensure separation of the main compound from potential impurities.
- **Injection Volume:** 5 µL.[\[8\]](#)[\[9\]](#)
- **Detection Mode:** Multiple Reaction Monitoring (MRM) for targeted analysis of **1-Methyl-4-(4-nitrophenyl)piperazine** and potential impurities.

Parameter	Condition
Ion Source	Electrospray Ionization (ESI), Positive Mode
Ion Spray Voltage	4.5 kV
Ion Source Temperature	500°C
Detection Mode	Multiple Reaction Monitoring (MRM)

Experimental Workflow for Purity Analysis

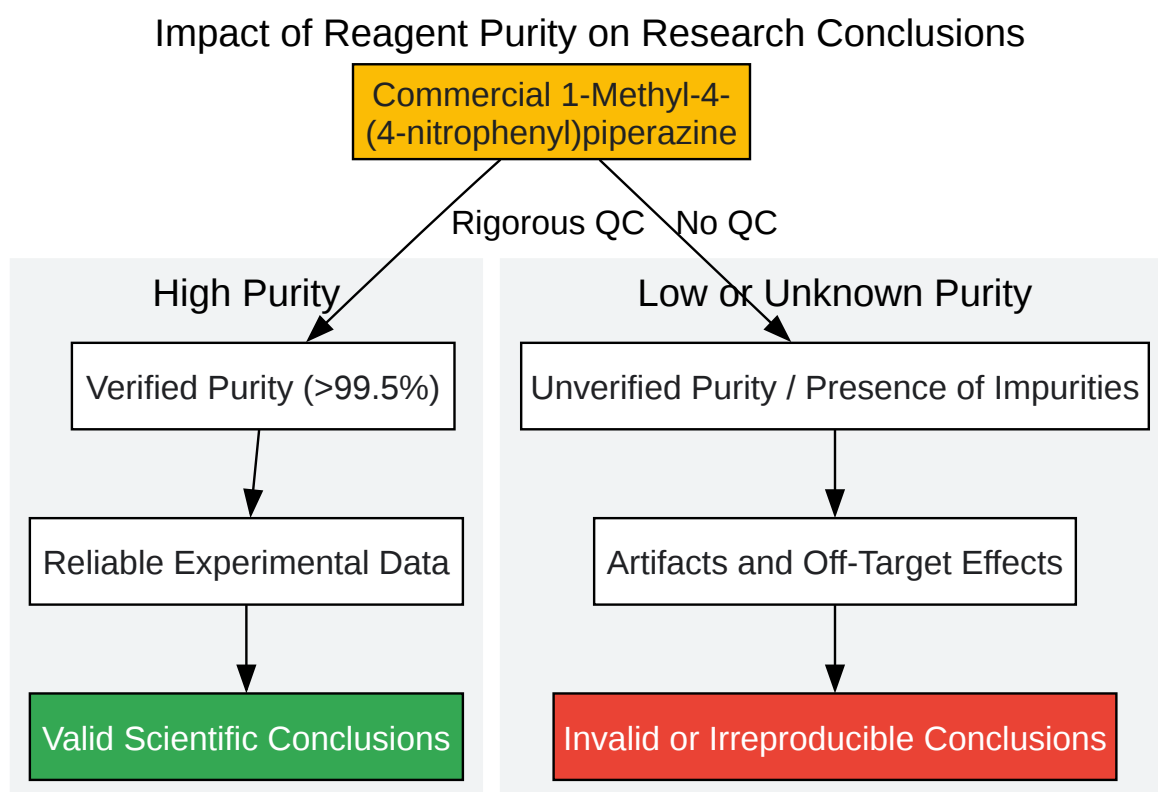


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Caption: Inhibition of the EGFR signaling pathway by a synthesized compound.

Logical Relationship of Purity and Experimental Outcomes

The purity of a chemical reagent is directly linked to the validity and reproducibility of experimental results. The presence of unknown impurities can introduce confounding variables, leading to erroneous conclusions.



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Caption: Relationship between reagent purity and the validity of research outcomes.

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